

Initial Studies on Broflanilide Toxicity to Non-Target Organisms: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Broflanilide*

Cat. No.: *B1440678*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Broflanilide is a novel insecticide belonging to the meta-diamide class, characterized by a unique mode of action targeting the γ -aminobutyric acid (GABA)-gated chloride channels of insects.[1][2] Its high efficacy against a range of chewing pests has led to its growing use in agriculture. This technical guide provides a comprehensive overview of the initial studies on the toxicity of **broflanilide** to non-target organisms, compiling quantitative data, detailing experimental protocols, and visualizing key biological and assessment pathways. This information is intended to support further research and risk assessment of this pesticide.

Data Presentation: Quantitative Toxicity of Broflanilide to Non-Target Organisms

The following tables summarize the key toxicity endpoints for **broflanilide** across various non-target organisms, as determined in initial laboratory studies.

Table 1: Aquatic Organism Toxicity Data for **Broflanilide**

Test Organism	Species	Endpoint	Value	Exposure Duration	Reference
Fish	Rainbow Trout (Oncorhynchus mykiss)	LC50	8.5 µg/L	96 hours	EPA Ecological Risk Assessment
Fish	Bluegill Sunfish (Lepomis macrochirus)	LC50	14 µg/L	96 hours	EPA Ecological Risk Assessment
Fish	Sheepshead Minnow (Cyprinodon variegatus)	LC50	11 µg/L	96 hours	EPA Ecological Risk Assessment
Aquatic Invertebrate	Water Flea (Daphnia magna)	EC50	0.53 µg/L	48 hours	EPA Ecological Risk Assessment
Aquatic Invertebrate	Mysid Shrimp (Americamysis bahia)	EC50	0.056 µg/L	96 hours	EPA Ecological Risk Assessment
Aquatic Invertebrate	Midge (Chironomus riparius)	NOEC	0.018 µg/L	28 days	EPA Ecological Risk Assessment

Table 2: Terrestrial Organism Toxicity Data for **Broflanilide**

Test Organism	Species	Endpoint	Value	Exposure Route	Reference
Bird (Upland Game)	Bobwhite Quail (Colinus virginianus)	Acute Oral LD50	>2000 mg/kg bw	Oral	[3]
Bird (Waterfowl)	Mallard Duck (Anas platyrhynchos)	Dietary LC50	>5000 mg/kg diet	Dietary	EPA Ecological Risk Assessment
Bird (Upland Game)	Bobwhite Quail (Colinus virginianus)	Reproduction NOEC	12.1 mg/kg diet	Dietary	EPA Ecological Risk Assessment
Mammal	Rat (Rattus norvegicus)	Acute Oral LD50	>2000 mg/kg bw	Oral	EPA Human Health Risk Assessment
Honey Bee	Apis mellifera	Acute Contact LD50	0.0035 µg/bee	Contact	[4]
Honey Bee	Apis mellifera	Acute Oral LD50	0.0060 µg/bee	Oral	[4]
Earthworm	Eisenia fetida	Acute LC50	>1000 mg/kg soil	Soil	EPA Ecological Risk Assessment
Earthworm	Eisenia fetida	Reproduction NOEC	5.4 mg/kg soil	Soil	EPA Ecological Risk Assessment
Non-target Arthropod	Predatory Mite	LR50	>100 g a.i./ha	Foliar Spray	ECHA Conclusion

(Typhlodromu
s pyri)

on the peer
review

Experimental Protocols

The toxicity data presented above were generated following standardized test guidelines, primarily those established by the Organisation for Economic Co-operation and Development (OECD). Below are detailed summaries of the key experimental protocols.

Avian Acute Oral Toxicity Test (based on OECD Guideline 223)

- Objective: To determine the acute oral toxicity of a substance to birds, expressed as the median lethal dose (LD50).
- Test Species: Commonly Bobwhite Quail (*Colinus virginianus*) or Mallard Duck (*Anas platyrhynchos*).
- Methodology:
 - Dosing: A single oral dose of the test substance is administered to the birds via gavage.
 - Dose Levels: A limit test at 2000 mg/kg body weight is often performed first. If mortality occurs, a dose-response study with at least three dose levels is conducted.
 - Observation Period: Birds are observed for mortality and clinical signs of toxicity for at least 14 days.
 - Endpoints: The primary endpoint is the LD50, calculated using appropriate statistical methods. Observations of sublethal effects are also recorded.

Aquatic Invertebrate Acute Immobilisation Test (based on OECD Guideline 202)

- Objective: To determine the concentration of a substance that causes immobilization in 50% of the exposed daphnids (EC50).

- Test Species: *Daphnia magna*.
- Methodology:
 - Exposure: Young daphnids (<24 hours old) are exposed to a range of concentrations of the test substance in a static or semi-static system.
 - Concentrations: At least five test concentrations in a geometric series are used.
 - Duration: The exposure period is 48 hours.
 - Endpoint: Immobilization, defined as the inability to swim within 15 seconds after gentle agitation, is recorded at 24 and 48 hours. The 48-hour EC50 is calculated.

Honey Bee Acute Contact and Oral Toxicity Tests (based on OECD Guidelines 214 & 213)

- Objective: To determine the acute contact and oral toxicity of a substance to adult honey bees, expressed as the LD50.
- Test Species: *Apis mellifera*.
- Methodology (Contact - OECD 214):
 - Application: A precise volume of the test substance in a suitable solvent is applied topically to the dorsal thorax of individual bees.
 - Dose Levels: A range of doses is tested to elicit a dose-response relationship.
 - Observation: Bees are observed for mortality and sublethal effects for at least 48 hours.
- Methodology (Oral - OECD 213):
 - Exposure: Bees are fed a sucrose solution containing the test substance for a defined period.
 - Dose Levels: A range of concentrations in the diet is provided to determine the dose ingested per bee.

- Observation: Mortality and behavioral abnormalities are recorded for at least 48 hours.
- Endpoints: The contact and oral LD50 values (in µg of active substance per bee) are calculated.

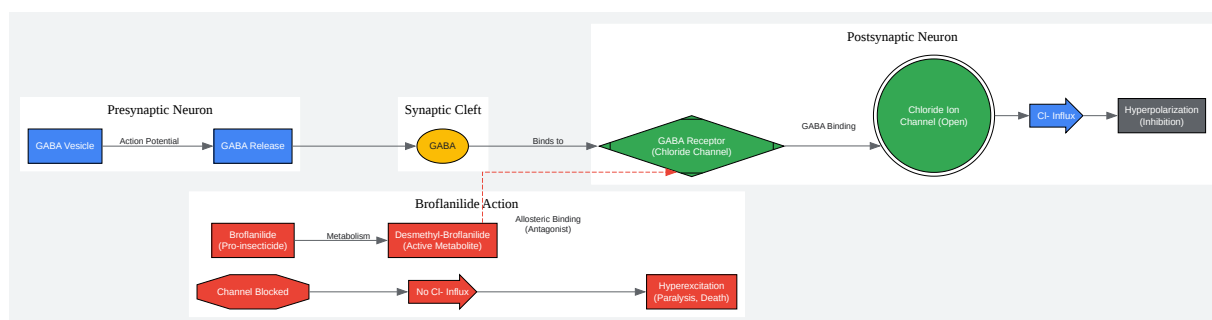
Earthworm Reproduction Test (based on OECD Guideline 222)

- Objective: To assess the effects of a substance on the reproduction (number of juveniles) and growth of earthworms.
- Test Species: *Eisenia fetida* or *Eisenia andrei*.
- Methodology:
 - Exposure: Adult earthworms are exposed to the test substance mixed into an artificial soil substrate.
 - Concentrations: A range of concentrations is tested to determine the No-Observed-Effect Concentration (NOEC) and the concentration causing a specified effect (e.g., EC50 for reproduction).
 - Duration: The exposure period is typically 8 weeks (4 weeks for adult mortality and growth, followed by a 4-week period for juvenile production).
 - Endpoints: Adult mortality, change in biomass, and the number of offspring produced are the primary endpoints. The NOEC and Lowest-Observed-Effect Concentration (LOEC) for reproduction are determined.

Mandatory Visualizations

Signaling Pathway: Broflanilide's Mode of Action

Broflanilide itself is a pro-insecticide that is metabolized into its active form, desmethyl-**broflanilide**. This active metabolite acts as a non-competitive antagonist of the insect GABA-gated chloride channel. It binds to a unique site on the receptor, distinct from other GABA receptor antagonists like fipronil, leading to the inhibition of chloride ion influx, hyperexcitation of the nervous system, and eventual death of the insect.

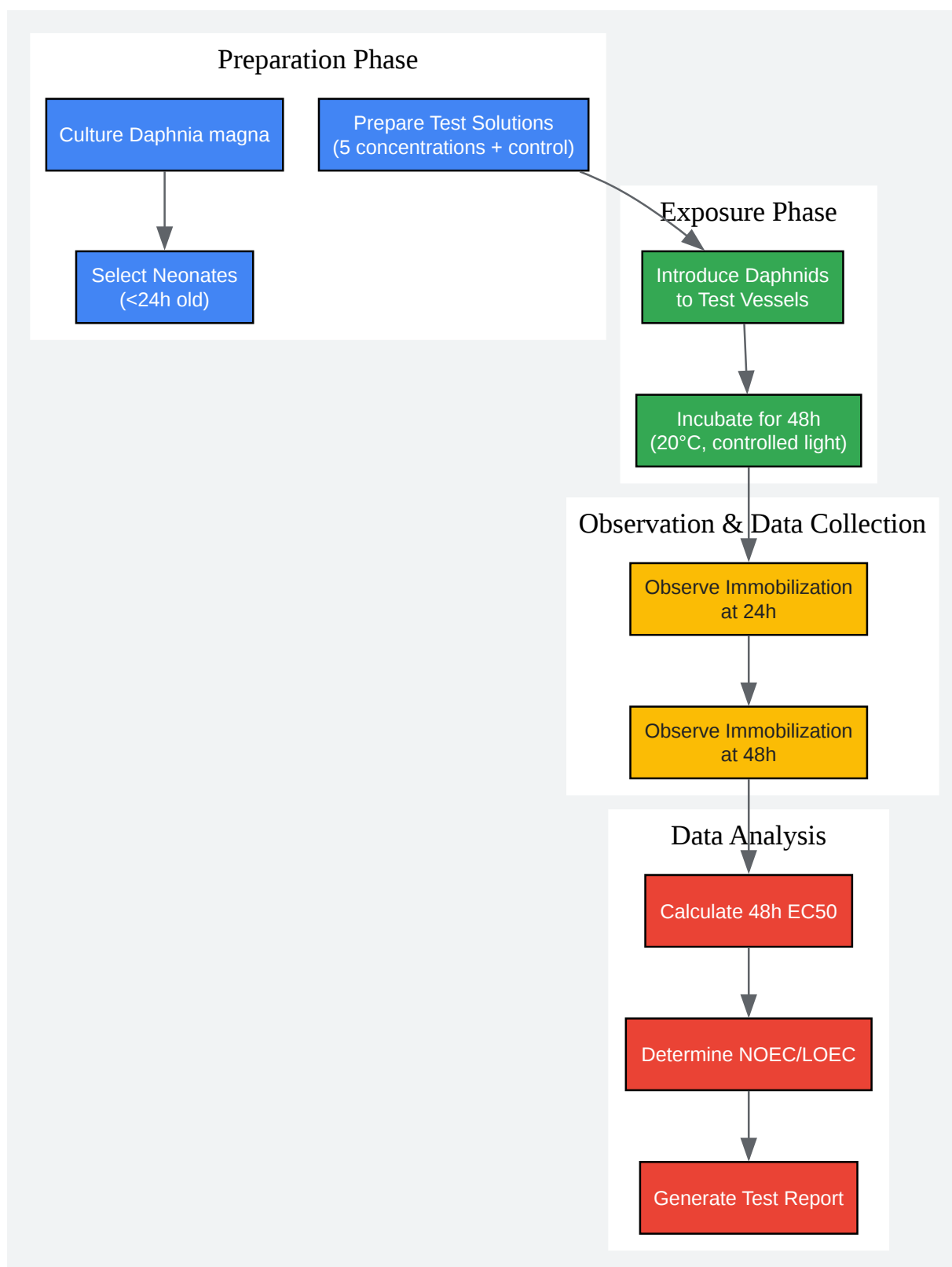


[Click to download full resolution via product page](#)

Broflanilide's antagonistic action on the insect GABA receptor.

Experimental Workflow: Aquatic Invertebrate Acute Immobilisation Test (OECD 202)

The workflow for conducting an acute toxicity test with *Daphnia magna* follows a standardized procedure to ensure the reliability and reproducibility of the results.

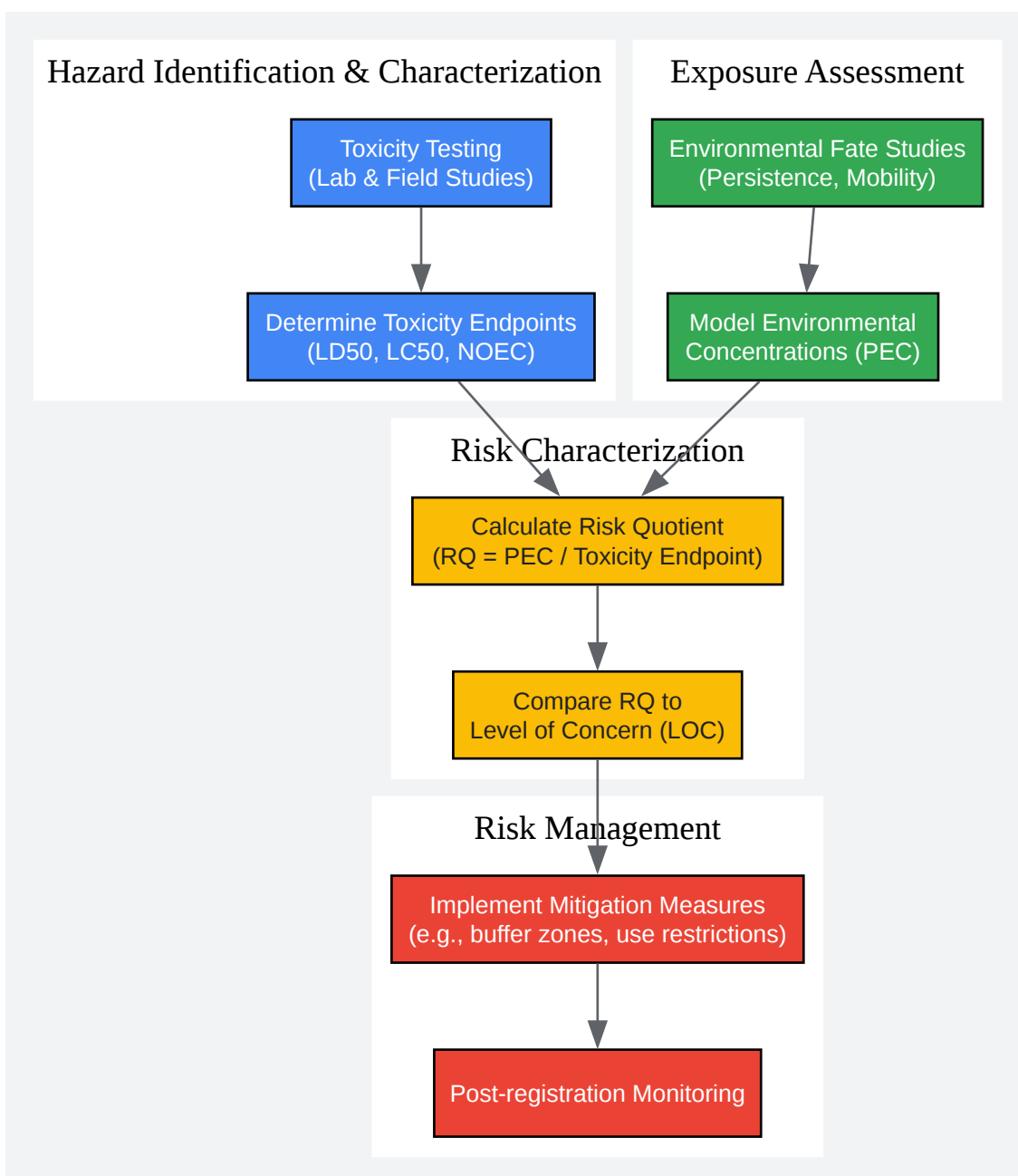


[Click to download full resolution via product page](#)

Workflow for the OECD 202 Daphnia sp. Acute Immobilisation Test.

Logical Relationship: Environmental Risk Assessment Process for Pesticides

The environmental risk assessment for a pesticide like **broflanilide** is a structured process that integrates data on its toxicity and potential exposure to non-target organisms.



[Click to download full resolution via product page](#)

A simplified overview of the environmental risk assessment process.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Broflanilide: A meta-diamide insecticide with a novel mode of action - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. agriculture.vermont.gov [agriculture.vermont.gov]
- 4. mda.state.mn.us [mda.state.mn.us]
- To cite this document: BenchChem. [Initial Studies on Broflanilide Toxicity to Non-Target Organisms: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1440678#initial-studies-on-broflanilide-toxicity-to-non-target-organisms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com